

Orziloben solubility and stability in different solvents

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Compound of Interest

Compound Name: Orziloben

Cat. No.: B12393117

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Orziloben Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **Orziloben** (NST-6179/SEFA-6179). The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **Orziloben**?

A1: **Orziloben** (also known as NST-6179 or SEFA-6179) is an oral, fully synthetic medium-chain fatty acid (MCFA) analogue.^[1] It is currently under investigation in Phase 2a clinical trials for the treatment of Intestinal Failure-Associated Liver Disease (IFALD), an orphan liver disease.^{[1][2][3]} **Orziloben** is designed for passive absorption from the gut to directly target the liver.^[1]

Q2: What is the known solubility of **Orziloben**?

A2: Currently, specific solubility data for **Orziloben** is limited. The known solubility is in Dimethyl Sulfoxide (DMSO).

Q3: How do I prepare a stock solution of **Orziloben** in DMSO?

A3: To prepare a stock solution of **Orziloben** in DMSO, it is recommended to use ultrasonic agitation to aid dissolution. Given that DMSO is hygroscopic, it is crucial to use a fresh, unopened vial of DMSO to ensure optimal solubility.

Q4: What are the recommended storage conditions for **Orziloben** stock solutions?

A4: For **Orziloben** stock solutions, the recommended storage conditions are as follows:

- -80°C for up to 6 months.
- -20°C for up to 1 month.

Q5: Is there any information on the stability of **Orziloben** under different conditions (e.g., pH, temperature, light)?

A5: Specific stability data for **Orziloben** under various pH, temperature, and light conditions are not publicly available at this time. As a general practice for investigational compounds, it is advisable to protect solutions from light and avoid extreme temperatures and pH values unless experimentally required. Forced degradation studies, which typically involve stressing a compound with acid, base, heat, light, and oxidation, are recommended to understand its stability profile.

Q6: What are the potential degradation pathways for **Orziloben**?

A6: The specific degradation pathways for **Orziloben** have not been publicly disclosed. As **Orziloben** is a fatty acid analogue, potential degradation pathways could involve oxidation. For novel compounds, identifying degradation products typically requires techniques like High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS) after forced degradation studies.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving Orziloben in DMSO.	1. Insufficient agitation. 2. Use of old or wet DMSO. 3. Concentration is too high.	1. Use an ultrasonic bath to aid dissolution. 2. Use a fresh, unopened vial of anhydrous DMSO. 3. Try preparing a more dilute solution.
Precipitation observed in Orziloben stock solution upon storage.	1. Improper storage temperature. 2. Freeze-thaw cycles.	1. Ensure storage at the recommended -20°C or -80°C. 2. Aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.
Inconsistent experimental results.	1. Degradation of Orziloben in solution. 2. Inaccurate concentration of the stock solution.	1. Prepare fresh working solutions from a properly stored stock solution before each experiment. Avoid prolonged storage of dilute aqueous solutions. 2. Re-evaluate the preparation of the stock solution, ensuring the compound was fully dissolved.

Data Presentation

Table 1: Known Solubility and Stock Solution Storage of **Orziloben**

Solvent	Concentration	Molar Concentration	Notes	Storage of Stock Solution
DMSO	100 mg/mL	449.88 mM	Requires sonication; use of fresh DMSO is recommended as it is hygroscopic.	-80°C for 6 months; -20°C for 1 month.

Experimental Protocols

Protocol 1: Preparation of Orziloben Stock Solution

Objective: To prepare a stable stock solution of **Orziloben** for in vitro or in vivo experiments.

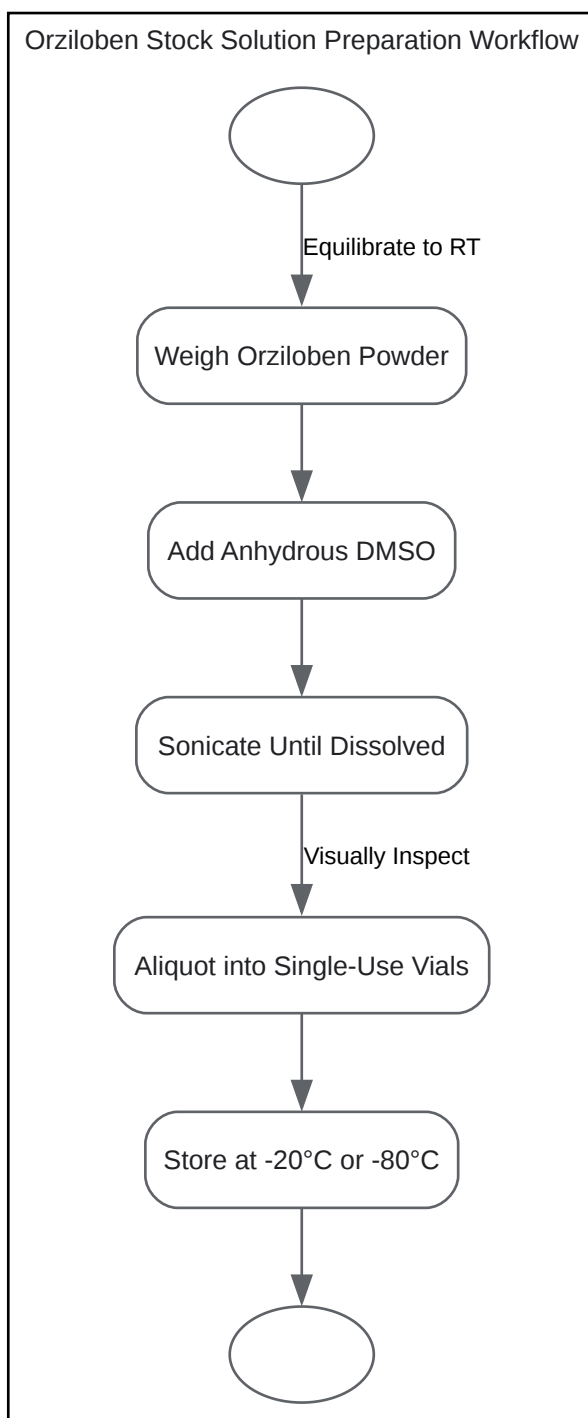
Materials:

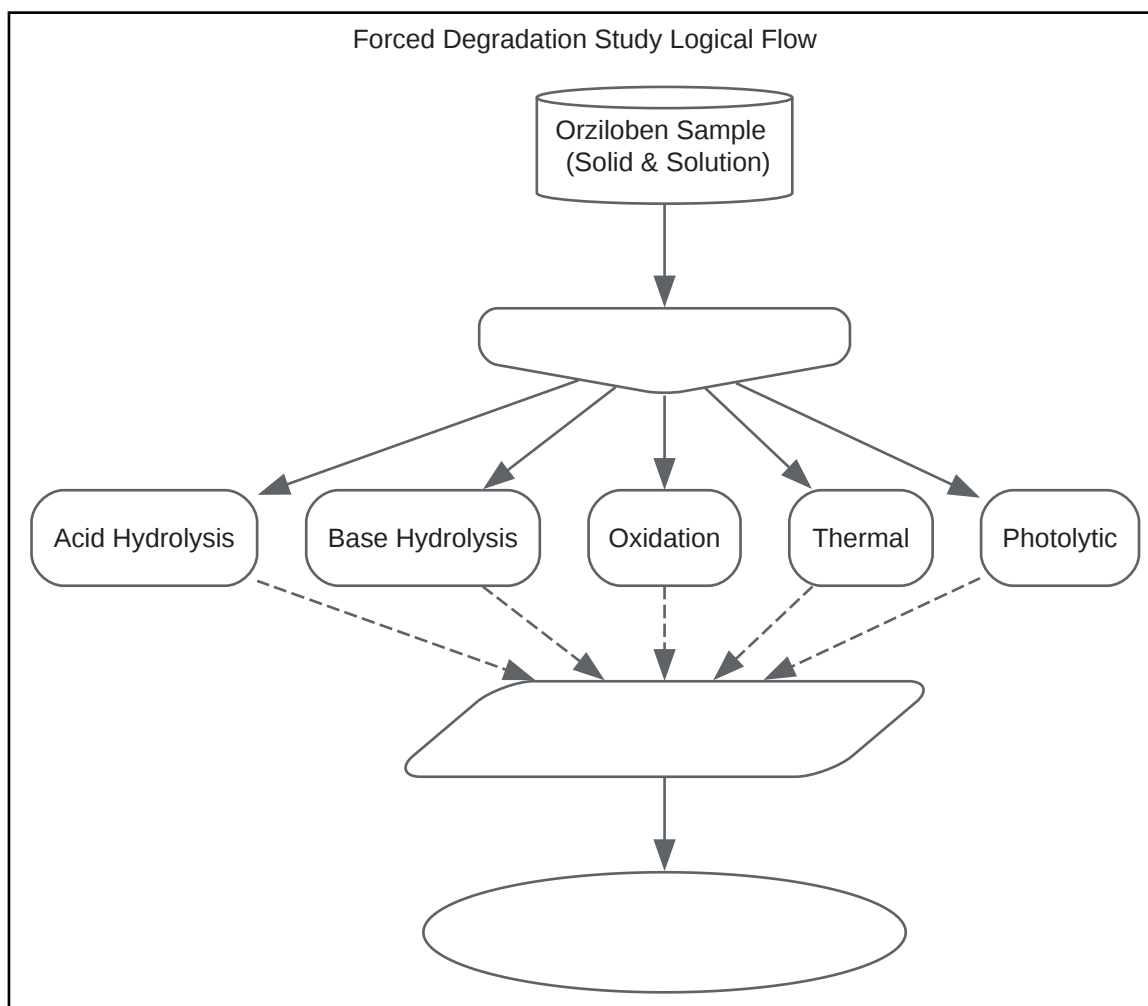
- **Orziloben** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Ultrasonic water bath

Procedure:

- Equilibrate the **Orziloben** powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **Orziloben** powder using a calibrated balance in an appropriate weighing vessel.
- Transfer the powder to a sterile tube or vial.
- Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 100 mg/mL).
- Vortex the solution briefly to mix.
- Place the tube or vial in an ultrasonic water bath and sonicate until the **Orziloben** is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- (Optional but recommended) Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).





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References

- 1. Orziloben | NorthSea Therapeutics B.V. [northseatherapeutics.com]
- 2. NorthSea Therapeutics commences Phase IIa trial for IFALD therapy - Clinical Trials Arena [clinicaltrialsarena.com]

- 3. NorthSea Therapeutics Initiates Phase 2A Trial of Orziloben (NST-6179) in Intestinal Failure-Associated Liver Disease (IFALD) | NorthSea Therapeutics B.V. [northseatherapeutics.com]
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